

# "5-(Morpholin-4-yl)pentanoic acid" literature review

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## Compound of Interest

Compound Name: 5-(Morpholin-4-yl)pentanoic acid

Cat. No.: B3004212

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## Literature Review: 5-(Morpholin-4-yl)pentanoic acid

A comprehensive review of available scientific literature reveals a significant gap in the detailed characterization and application of **5-(Morpholin-4-yl)pentanoic acid**. While this compound is commercially available and cataloged by various chemical suppliers, in-depth studies detailing its synthesis, biological activity, and therapeutic potential are conspicuously absent from peer-reviewed scientific journals and patent literature. This technical guide aims to summarize the currently available information and highlight the areas where further research is required.

## Chemical and Physical Properties

Basic information for **5-(Morpholin-4-yl)pentanoic acid** and its hydrochloride salt is available from commercial suppliers.

Table 1: Physicochemical Properties of **5-(Morpholin-4-yl)pentanoic acid** and its Hydrochloride Salt

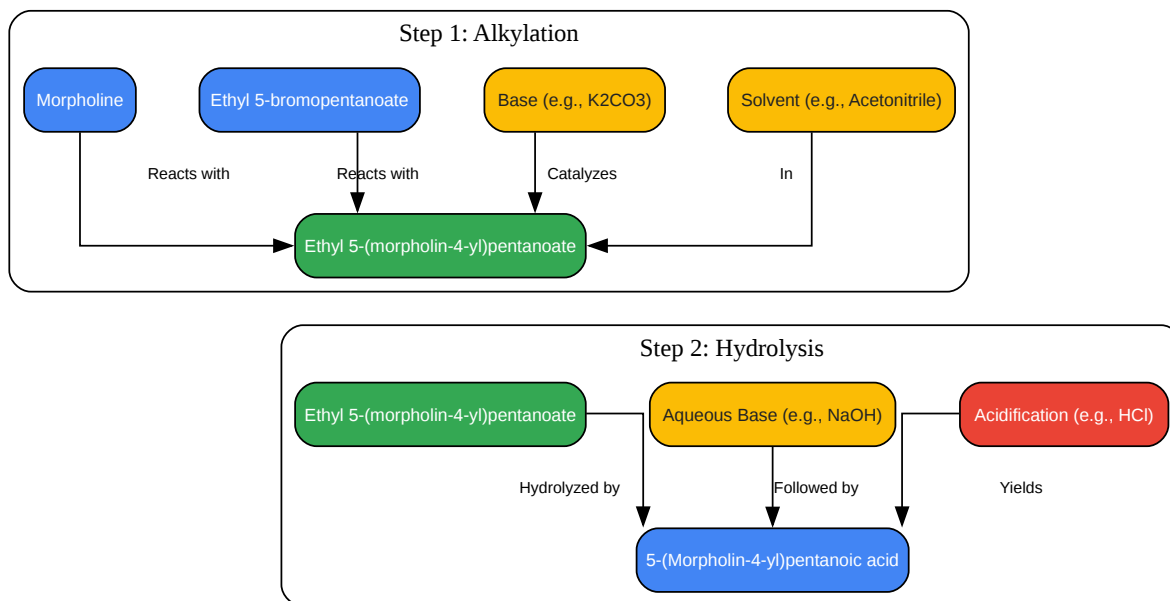
Property	5-(Morpholin-4-yl)pentanoic acid	5-(Morpholin-4-yl)pentanoic acid hydrochloride
CAS Number	Not explicitly found	80667-39-6[1]
Molecular Formula	C <sub>9</sub> H <sub>17</sub> NO <sub>3</sub>	C <sub>9</sub> H <sub>18</sub> ClNO <sub>3</sub> [1]
Molecular Weight	187.24 g/mol	223.70 g/mol [1]
Canonical SMILES	C1COCCN1CCCCC(=O)O	C1COCCN1CCCCC(=O)O.Cl[1]

Note: Data is compiled from publicly available information from chemical suppliers. Experimental validation is not reported in the literature.

## Synthesis and Experimental Protocols

A detailed, peer-reviewed synthesis protocol for **5-(Morpholin-4-yl)pentanoic acid** is not currently published. Chemical suppliers likely utilize proprietary methods for its production. General synthetic routes for similar N-substituted morpholine derivatives often involve the alkylation of morpholine with a suitable haloalkanoic acid ester, followed by hydrolysis of the ester to yield the carboxylic acid.

Hypothetical Synthetic Workflow:



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A potential two-step synthesis of the target compound.

No specific experimental protocols for biological assays involving **5-(Morpholin-4-yl)pentanoic acid** have been found in the literature.

## Biological Activity and Therapeutic Potential

There is no published data on the biological activity or therapeutic applications of **5-(Morpholin-4-yl)pentanoic acid**. While the morpholine moiety is a common scaffold in medicinal chemistry, and pentanoic acid derivatives can exhibit a range of biological effects, the specific combination in this molecule has not been investigated in the public domain.

The broader class of morpholine-containing compounds has been explored for various therapeutic areas. For instance, some morpholine derivatives have been investigated for their potential as anticancer, anti-inflammatory, and antimicrobial agents. However, it is crucial to

note that the biological activity of a molecule is highly dependent on its overall structure, and extrapolating the potential activities of **5-(Morpholin-4-yl)pentanoic acid** from related but distinct compounds would be purely speculative.

## Signaling Pathways and Mechanisms of Action

As there are no studies on the biological effects of **5-(Morpholin-4-yl)pentanoic acid**, no associated signaling pathways or mechanisms of action have been elucidated.

## Future Directions

The lack of available data presents a clear opportunity for future research. A thorough investigation of **5-(Morpholin-4-yl)pentanoic acid** could involve:

- Development and publication of a robust and scalable synthetic route.
- Comprehensive in vitro screening to identify any potential biological activities, such as enzyme inhibition, receptor binding, or antimicrobial effects.
- In vivo studies in relevant animal models to assess its pharmacokinetic properties, efficacy, and safety, should any promising in vitro activity be identified.

## Conclusion

In conclusion, "**5-(Morpholin-4-yl)pentanoic acid**" remains an uncharacterized molecule in the scientific literature. While its basic chemical identity is established through its availability from commercial sources, its synthesis, biological properties, and potential therapeutic applications are yet to be explored. This presents a virgin territory for researchers in medicinal chemistry and drug discovery to investigate the potential of this compound. Without any published data, a detailed technical guide on its core attributes cannot be provided at this time.

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## References

- 1. 5-(Morpholin-4-yl)pentanoic acid hydrochloride | 80667-39-6 | FDA66739 [biosynth.com]
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